

Application Notes: High-Temperature Dyeing of Polyester with Disperse Yellow 49

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Yellow 49

CAS No.: 54824-37-2

Cat. No.: B1656943

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol and technical data for the high-temperature dyeing of polyester (polyethylene terephthalate, PET) fabrics using C.I. **Disperse Yellow 49**. This information is intended to guide researchers in achieving consistent, high-quality dyeing results for applications where precise coloration and robust performance are critical.

Introduction

Disperse Yellow 49 (CAS No. 54824-37-2) is a methine-class disperse dye known for producing a bright, greenish-yellow shade on polyester fibers.[1] Its molecular formula is $C_{21}H_{22}N_4O_2$. [2][3] Disperse dyes are non-ionic, water-insoluble colorants ideal for dyeing hydrophobic fibers like polyester.[4] The compact, crystalline structure of polyester necessitates a high-temperature dyeing process (typically 130°C) to facilitate fiber swelling, which allows the dye molecules to penetrate and diffuse into the polymer matrix.[5][6] This high-temperature exhaust method ensures deep shades and excellent fastness properties.[5][7] However, it is noted that **Disperse Yellow 49** is sensitive to alkaline conditions at high temperatures and may

not be suitable for high-pressure dyeing.[1] The optimal pH for its application is in the acidic range of 3 to 5.[1]

Quantitative Data

The following tables summarize the key physicochemical and performance data for C.I. **Disperse Yellow 49**.

Table 1: Physicochemical Properties of C.I. **Disperse Yellow 49**

Property	Value
C.I. Name	Disperse Yellow 49
CAS Number	54824-37-2[1]
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₂ [2][3]
Molecular Weight	362.43 g/mol [1][8]
Chemical Class	Methine[1]
Appearance	Light brown powder[1][2]
Solubility	Soluble in acetone and ethanol; slightly soluble in heated DMSO and methanol.[1][2][3]

Table 2: Recommended High-Temperature Dyeing Parameters for Polyester

Parameter	Recommended Value
Dye Concentration	0.5 - 2.0% (on weight of fiber, o.w.f.)
Liquor Ratio	1:10 - 1:15 ^[5]
Dyeing Temperature	130°C ^{[5][9]}
Dyeing Time	30 - 60 minutes at 130°C ^{[5][9]}
pH of Dyebath	4.5 - 5.5 (adjusted with acetic acid) ^{[5][10]}
Heating Rate	1.5 - 2.0°C / minute ^[5]
Cooling Rate	2.0 - 3.0°C / minute

 Table 3: Typical Fastness Properties of **Disperse Yellow 49** on Polyester

Fastness Test	ISO Method (Typical)	AATCC Method (Typical)	Rating (1-5 Scale, 5=Excellent)	Rating (1-8 Scale for Light, 8=Excellent)
Washing Fastness (Color Change)	ISO 105-C06 ^[11]	AATCC 61	4-5 ^[1]	
Washing Fastness (Staining)	ISO 105-C06 ^[11]	AATCC 61	5 ^[1]	
Perspiration Fastness	ISO 105-E04	AATCC 15	5 ^[1]	
Ironing Fastness	ISO 105-X11	AATCC 133	5 ^[1]	
Light Fastness	ISO 105-B02	AATCC 16	7 ^[1]	

Note: Fastness properties can vary based on the depth of shade and the quality of the after-treatment process.

Experimental Protocols

This section details the step-by-step procedures for dyeing polyester fabric and evaluating the results.

- Substrate: 100% Polyester fabric, scoured and pre-wetted.
- Dye: C.I. **Disperse Yellow 49** (technical grade)[[8](#)]
- Chemicals:
 - Anionic Dispersing Agent (e.g., sodium lignosulfonate)
 - Leveling Agent (non-ionic surfactant blend)
 - Acetic Acid (Glacial)
 - Sodium Hydroxide
 - Sodium Hydrosulfite (85% min.)
 - Non-ionic Detergent
- Equipment:
 - High-temperature laboratory dyeing machine (e.g., Glycerin or IR bath dyer)
 - Analytical balance
 - Beakers and graduated cylinders
 - pH meter
 - Spectrophotometer for color measurement
 - Wash fastness tester[[12](#)]
 - Crockmeter (Rubbing fastness tester)[[13](#)]

- Light fastness tester (Xenon arc lamp)[13]

This protocol is for a 2% o.w.f. dyeing on a 10 g polyester sample with a 1:15 liquor ratio.

- Dye Dispersion Preparation:

- Weigh 0.2 g of **Disperse Yellow 49**.
- Create a smooth paste with a small amount of water (2-3 mL) and 0.2 g (1 g/L) of dispersing agent.
- Gradually add hot water (40-50°C) to the paste under constant stirring to create a fine, stable dispersion (total volume ~20 mL).

- Dye Bath Preparation:

- The total volume for a 1:15 liquor ratio is 150 mL (10 g fabric x 15).
- Fill the dyeing vessel with 130 mL of distilled water.
- Add 0.15 g (1 g/L) of leveling agent to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 using a few drops of dilute acetic acid.[10]
- Add the prepared dye dispersion to the dyebath and mix thoroughly.

- Dyeing Cycle:

- Introduce the pre-wetted 10 g polyester fabric sample into the sealed dyeing vessel.
- Place the vessel in the dyeing machine at an initial temperature of 60°C.[9]
- Run for 10 minutes at 60°C.
- Raise the temperature to 130°C at a controlled rate of 2°C/minute.[5]
- Maintain the temperature at 130°C for 45-60 minutes, ensuring continuous agitation or circulation.[5][9]

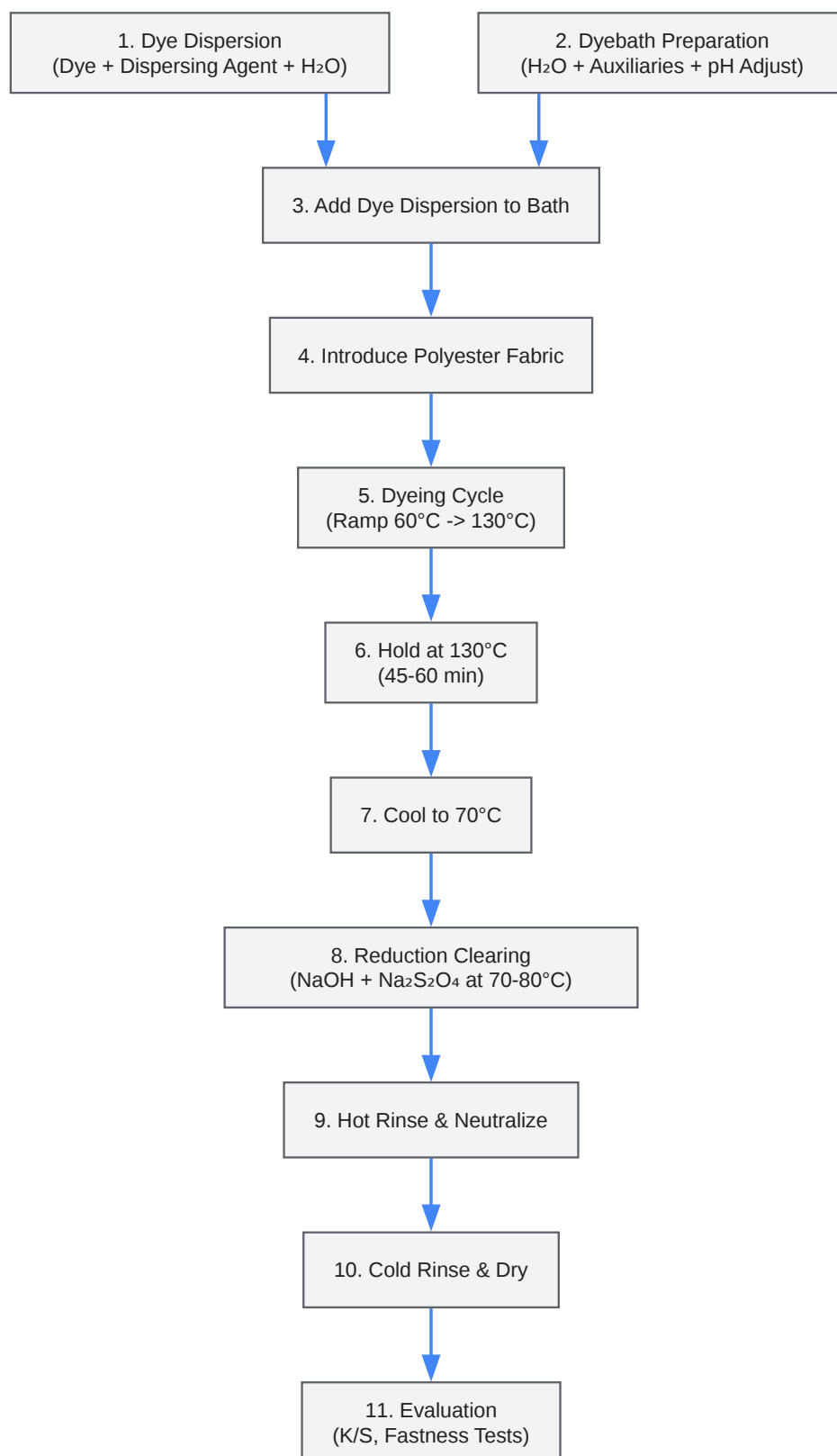
- Cool the dyebath down to 70°C at a rate of 2-3°C/minute.
- Drain the dyebath.

This step is crucial for removing unfixed surface dye, which significantly improves wet fastness and prevents crocking (rubbing off of color).[5]

- Prepare a fresh bath at a 1:15 liquor ratio.
- Add the following chemicals:
 - 2 g/L Sodium Hydroxide
 - 2 g/L Sodium Hydrosulfite
- Treat the dyed fabric in this reduction bath at 70-80°C for 15-20 minutes.[14]
- Drain the bath.
- Rinse the fabric thoroughly with hot water (60°C) for 10 minutes.
- Neutralize the fabric with a dilute solution of acetic acid (0.5 g/L) for 5 minutes.
- Rinse again with cold water until the water runs clear.
- Squeeze excess water and air-dry or oven-dry the fabric at a temperature not exceeding 100°C.
- Color Yield (K/S Value): Measure the spectral reflectance of the dyed fabric using a spectrophotometer and calculate the color strength (K/S value) using the Kubelka-Munk equation. Higher K/S values indicate greater color yield.[15]
- Washing Fastness: Assess according to ISO 105-C06 or AATCC 61 standards. Evaluate both the color change of the sample and the staining on adjacent multifiber fabric using standard grey scales.[11][13]
- Rubbing Fastness: Evaluate dry and wet rubbing fastness according to ISO 105-X12 or AATCC 8 using a crockmeter.[13]

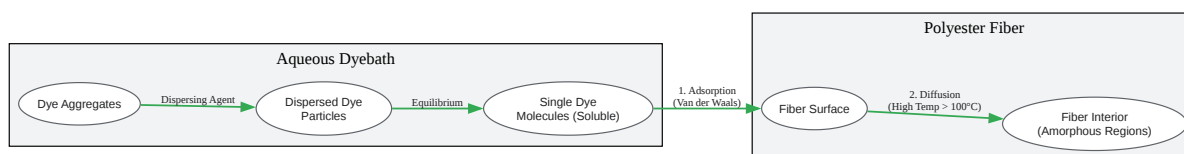
- Light Fastness: Determine the resistance to fading upon light exposure according to ISO 105-B02 or AATCC 16, using a xenon arc lamp and comparing against blue wool standards. [\[13\]](#)

Diagrams and Workflows



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Caption: Experimental workflow for high-temperature polyester dyeing.



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Caption: Mechanism of dye transfer from bath to polyester fiber.

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- To cite this document: BenchChem. [Application Notes: High-Temperature Dyeing of Polyester with Disperse Yellow 49]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1656943/docs#application-notes-high-temperature-dyeing-of-polyester-with-disperse-yellow-49>]

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